

# Solubility of 2-Phenyl-1H-imidazole-4-carboxylic acid in organic solvents

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## Compound of Interest

Compound Name: 2-Phenyl-1H-imidazole-4-carboxylic acid

Cat. No.: B1586077

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An In-Depth Technical Guide to the Solubility of **2-Phenyl-1H-imidazole-4-carboxylic Acid** in Organic Solvents

## Abstract

This technical guide provides a comprehensive analysis of the solubility characteristics of **2-Phenyl-1H-imidazole-4-carboxylic acid** ( $C_{10}H_8N_2O_2$ ), a heterocyclic compound of significant interest in medicinal chemistry and materials science. In the absence of extensive, publicly available quantitative solubility data for this specific molecule, this document establishes a robust predictive framework based on its fundamental physicochemical properties and the principles of solute-solvent interactions. We analyze its amphiphilic structure, featuring a hydrophobic phenyl group and hydrophilic imidazole and carboxylic acid moieties, to provide qualitative solubility predictions across a range of common organic solvents. Furthermore, this guide delivers a detailed, field-proven experimental protocol for the quantitative determination of thermodynamic solubility using the gold-standard shake-flask method. This document is intended to empower researchers, chemists, and drug development professionals with the theoretical knowledge and practical tools necessary to effectively utilize **2-Phenyl-1H-imidazole-4-carboxylic acid** in their work.

## Introduction: The Significance of 2-Phenyl-1H-imidazole-4-carboxylic Acid

**2-Phenyl-1H-imidazole-4-carboxylic acid** is a bifunctional organic molecule featuring a rigid imidazole core, a carboxylic acid group capable of hydrogen bonding and salt formation, and a nonpolar phenyl substituent. This unique combination of functional groups makes it a valuable building block (scaffold) in the synthesis of pharmacologically active agents and functional materials. The imidazole nucleus is a common feature in many pharmaceuticals, and the carboxylic acid group provides a handle for forming derivatives or interacting with biological targets.

Understanding the solubility of this compound is a critical first step in its application. Solubility dictates the choice of solvents for chemical synthesis, influences the feasibility of purification by crystallization, and is a crucial determinant of bioavailability in drug development. This guide provides the foundational knowledge to predict and experimentally verify its solubility behavior.

## Physicochemical Profile: The Molecular Basis of Solubility

The solubility of a compound is intrinsically linked to its molecular structure and resulting physicochemical properties. The key to understanding the behavior of **2-Phenyl-1H-imidazole-4-carboxylic acid** lies in recognizing its distinct structural domains.

Molecular Structure:

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